

Safe Handling and Application of BMS-209641: A Guide for Researchers

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Compound of Interest

Compound Name: BMS641

Cat. No.: B1667231

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of BMS-209641, a selective Retinoic Acid Receptor Beta (RAR β) agonist. Due to the absence of a specific Material Safety Data Sheet (MSDS), these guidelines are based on general best practices for handling potent, powdered chemical compounds in a research environment. All personnel must be thoroughly trained in general laboratory safety procedures before handling this compound.

Compound Information

BMS-209641 is a potent and selective agonist for the RAR β , with significantly lower affinity for RAR α and RAR γ .^{[1][2]} Its potential as a tumor suppressor is under investigation.^[3]

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of BMS-209641.

Property	Value	Reference
Chemical Name	3-chloro-4-[(E)-2-(5,5-dimethyl-8-phenyl-6H-naphthalen-2-yl)ethenyl]benzoic acid	[3]
Synonyms	BMS641, BMS-641	[3]
CAS Number	369364-50-1	
Molecular Formula	C ₂₇ H ₂₃ ClO ₂	
Molecular Weight	414.92 g/mol	
Appearance	Solid powder	
Purity	>98% (typical)	
Solubility	Soluble in DMSO	

Storage and Stability

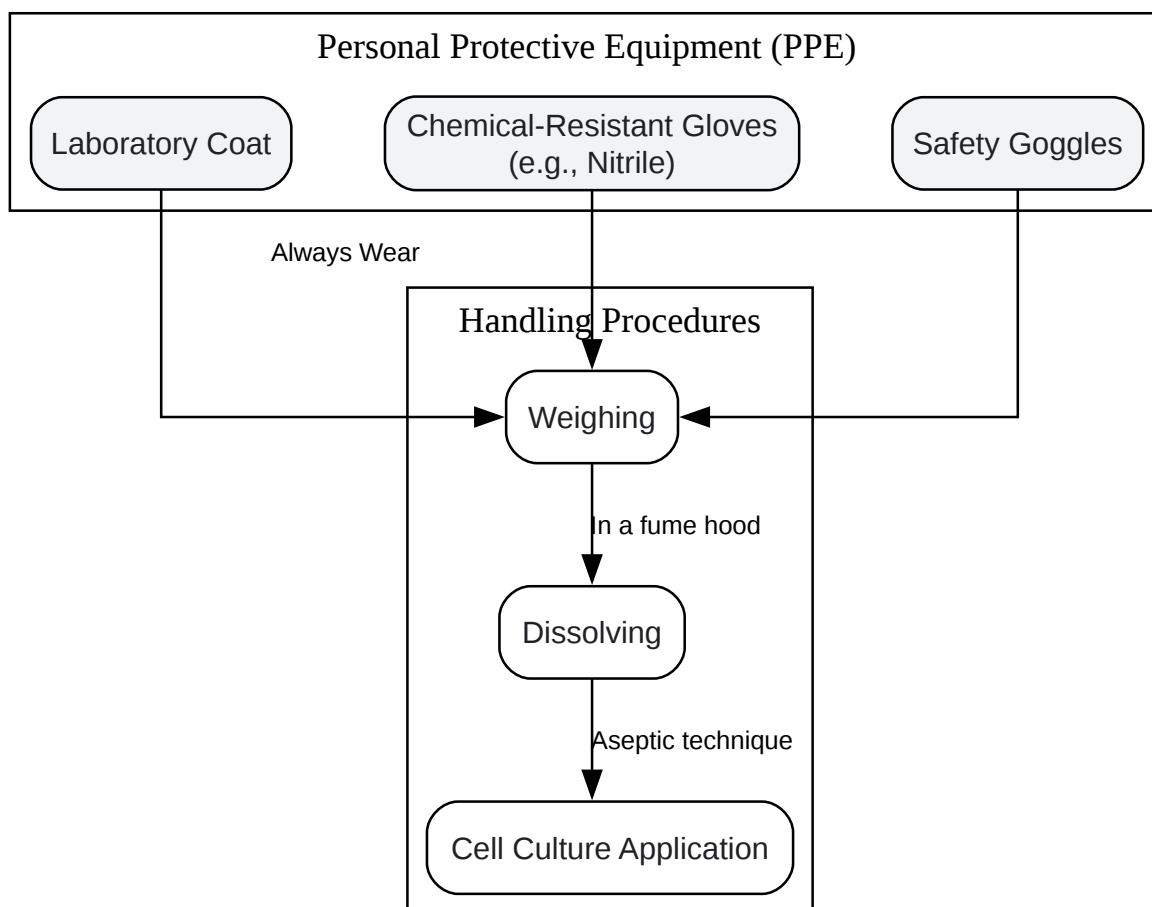
Proper storage is crucial to maintain the integrity of BMS-209641.

Condition	Recommended Storage	Duration	Reference
Powder	-20°C	3 years	
4°C	2 years		
In Solvent (e.g., DMSO)	-80°C	6 months	
-20°C	1 month		

Note: For long-term storage, it is recommended to store the compound as a powder in a dry, dark environment. Repeated freeze-thaw cycles of solutions should be avoided.

Hazard Identification and Safety Precautions

As with any research compound with limited toxicological data, BMS-209641 should be handled as a potentially hazardous substance. The following diagram outlines the necessary personal protective equipment (PPE).



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Fig. 1: Recommended PPE for handling BMS-209641.

Personal Protective Equipment (PPE)

- Lab Coat: A full-length laboratory coat should be worn at all times.
- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory. Change gloves immediately if they become contaminated.
- Eye Protection: Safety goggles are required to protect against splashes or airborne powder.

Engineering Controls

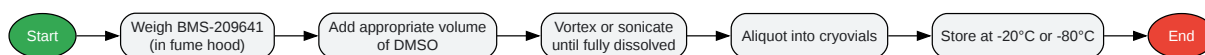
- Chemical Fume Hood: All weighing and initial dissolution of the powdered compound should be performed in a certified chemical fume hood to minimize inhalation risk.
- Safety Shower and Eyewash Station: Ensure easy access to a safety shower and eyewash station.

Experimental Protocols

The following protocols are provided as a guide. Researchers should adapt them as necessary for their specific experimental designs.

Preparation of Stock Solutions

The workflow for preparing a stock solution is illustrated below.



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References

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